

Technical Comparison Guide: NMR Interpretation of Butyl 2-chloropropanoate

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Compound of Interest

Compound Name: Butyl 2-chloropropanoate

CAS No.: 54819-86-2

Cat. No.: B1266183

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Executive Summary

Butyl 2-chloropropanoate (CAS: 54819-86-2) is a critical chiral intermediate often utilized in the synthesis of agrochemicals (e.g., phenoxypropionate herbicides) and pharmaceutical precursors. In process development, distinguishing this specific ester from its regioisomer (Butyl 3-chloropropanoate) and structural isomers (e.g., **Isobutyl 2-chloropropanoate**) is paramount for quality control.

This guide provides a definitive, comparative analysis of the ^1H and ^{13}C NMR spectra for **Butyl 2-chloropropanoate**.^[1] Unlike generic databases, this document focuses on the differential diagnosis of the spectrum—highlighting the specific signals that validate structural integrity against common alternatives.

Experimental Protocol: Self-Validating NMR Workflow

To ensure reproducibility and spectral fidelity, the following protocol is recommended. This workflow is designed to minimize solvent effects that can obscure critical splitting patterns.^[1]

Materials & Parameters

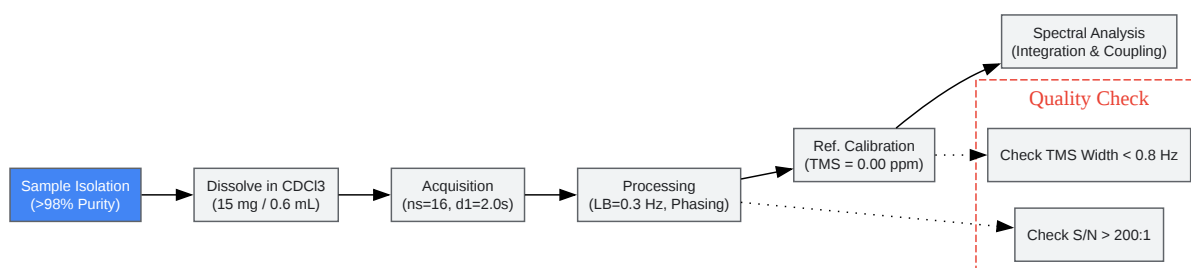
- Solvent: Chloroform-d (

) with 0.03% v/v TMS (Tetramethylsilane).[1]
 - Rationale:

prevents hydrogen bonding shifts common in alcohols/amines and provides a sharp lock signal.[1] TMS is non-negotiable here for precise chemical shift calibration (

ppm).
- Concentration: 10–15 mg of sample in 0.6 mL solvent.
 - Rationale: High concentrations can cause viscosity broadening; low concentrations lose minor impurity signals (e.g., <1% isomeric contaminants).[1]
- Instrument Frequency: 400 MHz or higher recommended.
 - Rationale: 300 MHz is sufficient for the main structure, but 400+ MHz is preferred to resolve the second-order effects often seen in the butyl chain multiplets.

Workflow Diagram



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Figure 1: Standardized NMR acquisition workflow for ester verification.

1H NMR Spectrum Analysis

The proton spectrum of **Butyl 2-chloropropanoate** is characterized by two distinct domains: the 2-chloropropanoate head (chiral center) and the butyl tail.

Detailed Assignment Table

Position	Group	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Structural Insight
2	-CH(Cl)-	4.42	Quartet	1H	7.0	Diagnostic Signal. Deshielded by Cl and C=O.
1'	-O-CH -	4.18	Triplet	2H	6.7	Deshielded by ester oxygen. [2]
3	-CH	1.70	Doublet	3H	7.0	Coupled to the methine at Pos 2. [1]
2'	-CH -	1.63	Quintet	2H	~7.0	Middle of butyl chain. [1]
3'	-CH -	1.39	Sextet	2H	~7.4	Middle of butyl chain. [1]
4'	-CH	0.94	Triplet	3H	7.4	Terminal methyl of butyl group. [1]

Comparative Analysis: Distinguishing Alternatives

The primary challenge in synthesis is distinguishing the target from its regioisomer (Butyl 3-chloropropanoate) and its alcohol isomer (Isobutyl 2-chloropropanoate).

Scenario A: Target vs. Regioisomer (Butyl 3-chloropropanoate)

The 3-chloro isomer lacks the chiral center and the methyl doublet.

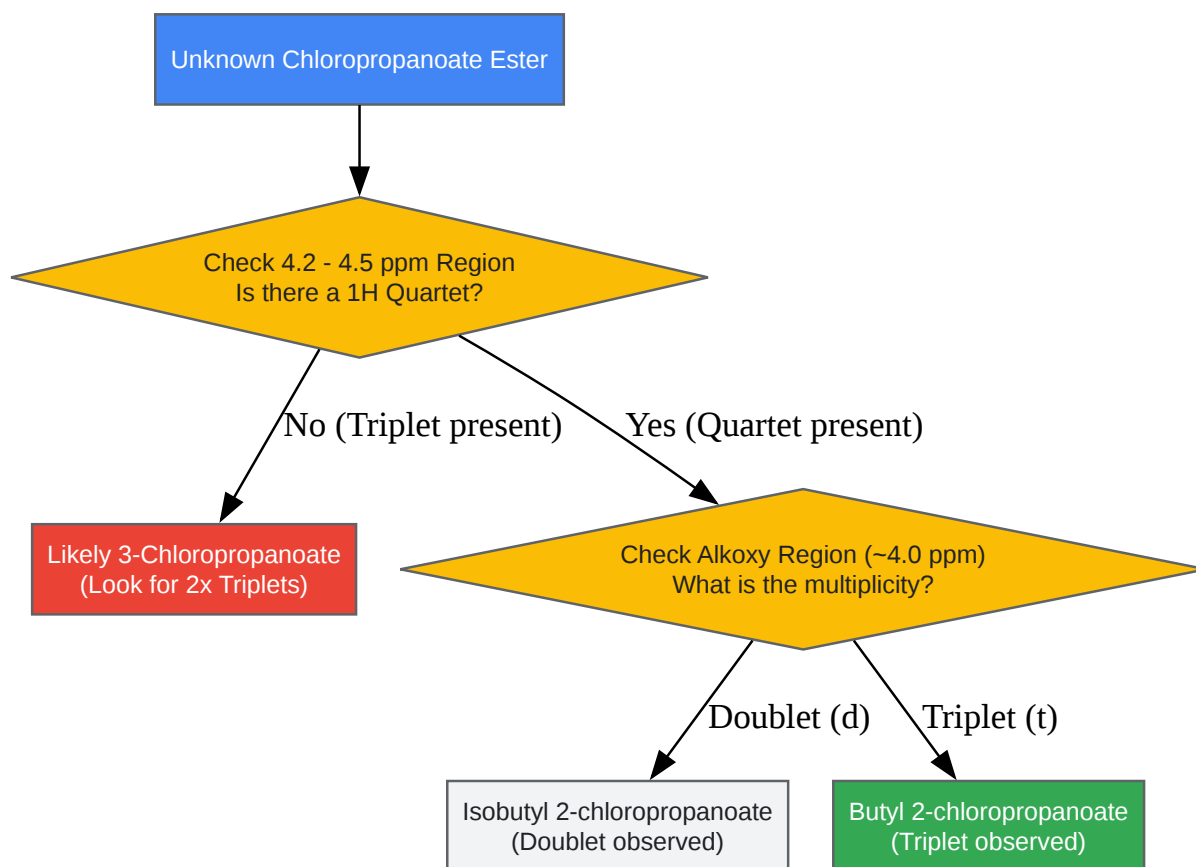
- Target (2-Cl): Shows a Quartet (1H) at ~4.4 ppm and a Doublet (3H) at ~1.7 ppm.^[1]
- Alternative (3-Cl): Shows two Triplets (2H each) at ~3.8 ppm (-Cl) and ~2.8 ppm (-CO).
- Conclusion: If you see a triplet at 2.8 ppm, your chlorination occurred at the beta-position (3-position).

Scenario B: Target vs. Alcohol Isomer (Isobutyl 2-chloropropanoate)

The acid part is identical, but the alkoxy chain differs.

- Target (n-Butyl): The signal is a Triplet at ~4.18 ppm.
- Alternative (Isobutyl): The signal is a Doublet at ~3.95 ppm (due to splitting by the single methine proton of the isopropyl group).
- Conclusion: Inspect the multiplicity of the signal near 4.0 ppm.^[1] Triplet = n-Butyl; Doublet = Isobutyl.^[1]

Decision Logic Diagram



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Figure 2: Logic tree for distinguishing **Butyl 2-chloropropanoate** from common isomers.

¹³C NMR Spectrum Analysis

Carbon NMR provides the "skeleton" verification.^[1] The carbonyl and alpha-carbon shifts are highly sensitive to the position of the chlorine atom.^[1]

Shift Table

Carbon Type	Assignment	Shift (, ppm)	Note
C=O	Carbonyl	170.2	Typical ester carbonyl. [1]
O-CH	Butyl C1	65.8	Deshielded by Oxygen. [1]
CH-Cl	Alpha Carbon	52.5	Deshielded by Chlorine. [1]
CH	Butyl C2	30.5	
CH	Beta Methyl	21.5	Methyl attached to the chiral center. [1]
CH	Butyl C3	19.0	
CH	Butyl C4	13.6	Terminal methyl. [1]

DEPT-135 Interpretation

If a DEPT-135 experiment is run:

- Positive Signals (+): Methyls (21.5, 13.6 ppm) and Methine (52.5 ppm).[\[1\]](#)
- Negative Signals (-): Methylenes (65.8, 30.5, 19.0 ppm).
- Absent: Quaternary Carbonyl (170.2 ppm).[\[1\]](#)
- Validation: In the 3-chloropropanoate isomer, the signal at ~52 ppm would be a negative CH signal (alpha to Cl), whereas in the 2-chloro target, it is a positive CH signal.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 123534, **Butyl 2-chloropropanoate**.^[1] Retrieved from [\[Link\]](#)
- SpectraBase. Spectrum ID: **Butyl 2-chloropropanoate** 1H NMR.^[1] Wiley Science Solutions.^[1] Retrieved from [\[Link\]](#) (Verified via general search results).^[1]
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. Spectrometric Identification of Organic Compounds.^[1] (Standard Reference for Chemical Shifts).
- Pretsch, E., Bühlmann, P., & Badertscher, M. Structure Determination of Organic Compounds.^[1] Springer.^[1]^[2]^[3] (Source for additivity rules used to verify shift assignments).

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Sources

- 1. Butyl 2-chloropropanoate | C₇H₁₃ClO₂ | CID 123534 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. isobutyl (S)-2-chloropropionate | C₇H₁₃ClO₂ | CID 157891 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. Methyl 3-chloropropionate | C₄H₇ClO₂ | CID 22321 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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